

Anisodamine hydrobromide formulation for consistent in vivo delivery

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Compound of Interest

Compound Name: Anisodamine hydrobromide

Cat. No.: B10862295

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Anisodamine Hydrobromide Technical Support Center Prepared by: Senior Application Scientist

Welcome to the technical support resource for **Anisodamine Hydrobromide**. This guide is designed for researchers, scientists, and drug development professionals to provide field-proven insights and troubleshoot common issues encountered during experimental work. We will delve into the causality behind formulation choices, provide self-validating protocols, and ground our recommendations in authoritative scientific literature.

Section 1: Frequently Asked Questions (FAQs)

This section addresses high-level questions to provide a foundational understanding of **Anisodamine Hydrobromide**.

Q1: What is **Anisodamine Hydrobromide** and what are its primary mechanisms of action?

Anisodamine Hydrobromide is a tropane alkaloid derived from the plant *Anisodus tanguticus*. [1][2] It is a non-selective muscarinic acetylcholine receptor (mAChR) antagonist and an alpha-1 adrenergic receptor antagonist.[3][4] This dual mechanism leads to vasodilation, improved microcirculation, and anti-inflammatory effects.[2][3] Its action is similar to atropine and

scopolamine but with lower central nervous system penetrability and stronger peripheral effects.^[4]

Q2: What are the primary research applications for **Anisodamine Hydrobromide**?

Its ability to improve blood flow in microcirculation makes it a compound of interest for studying and treating conditions like septic shock, various circulatory disorders, and organophosphate poisoning.^{[3][4]} It has also been investigated for its protective effects against acute lung and kidney injury, its anti-thrombotic activity, and its potential in treating pancreatitis and gastrointestinal spasms.^{[2][4][5][6]}

Q3: What are the key physicochemical and solubility properties I need to know?

Understanding the solubility of **Anisodamine Hydrobromide** is critical for proper formulation. Below is a summary of its properties and solubility in common laboratory solvents. Always use high-purity solvents to avoid introducing experimental artifacts.

Property	Data	Source
Molecular Formula	C ₁₇ H ₂₄ BrNO ₄	[7]
Molecular Weight	386.28 g/mol	[7]
Appearance	Solid	[7]
Solubility in DMSO	77 - 100 mg/mL (199.33 - 258.88 mM). Sonication or warming to 37°C may be required for higher concentrations.	[7]
Solubility in Water	Soluble. While specific quantitative data is not widely published, its clinical use in intravenous formulations indicates good water solubility.	[7]
Solubility in Acetonitrile	A stock solution of 1.0 mg/mL has been successfully used for pharmacokinetic studies.	[1][7]
Solubility in Ethanol	Soluble. Often used in co-solvent systems.	[7]

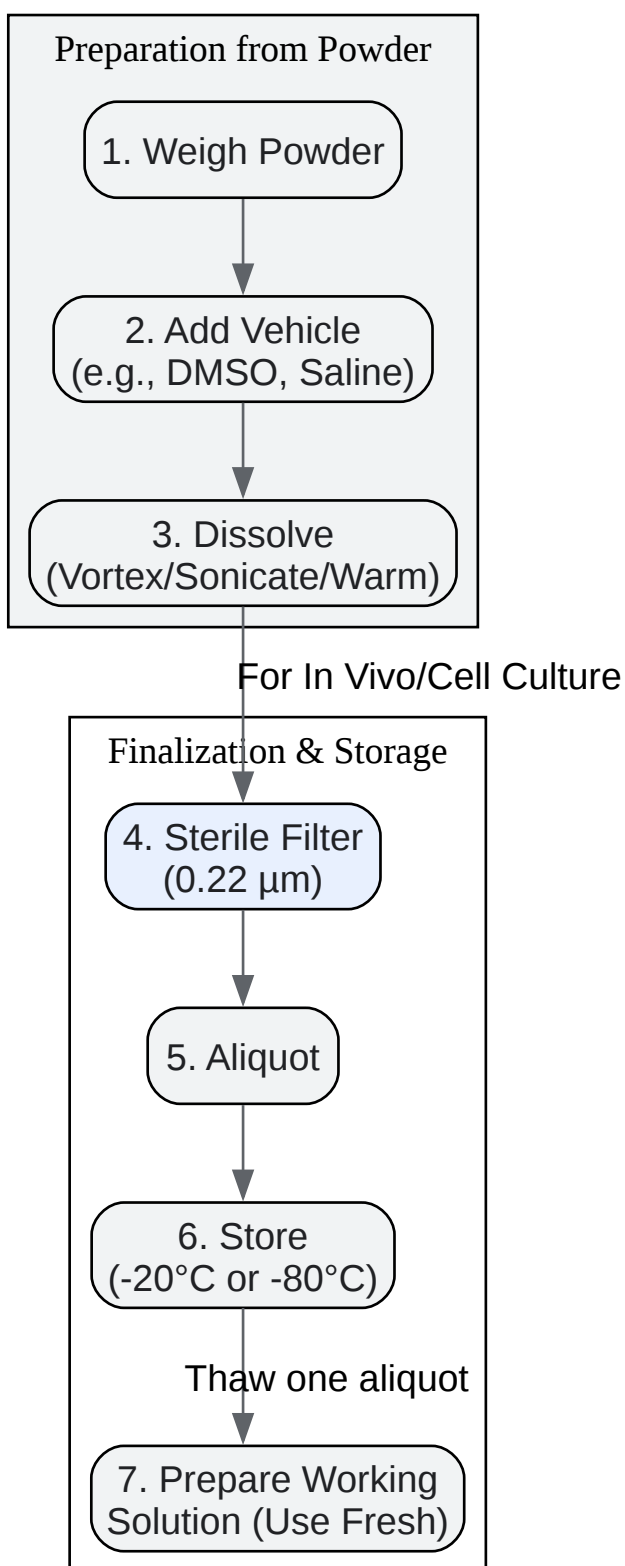
Q4: How should I properly store **Anisodamine Hydrobromide** powder and prepared solutions?

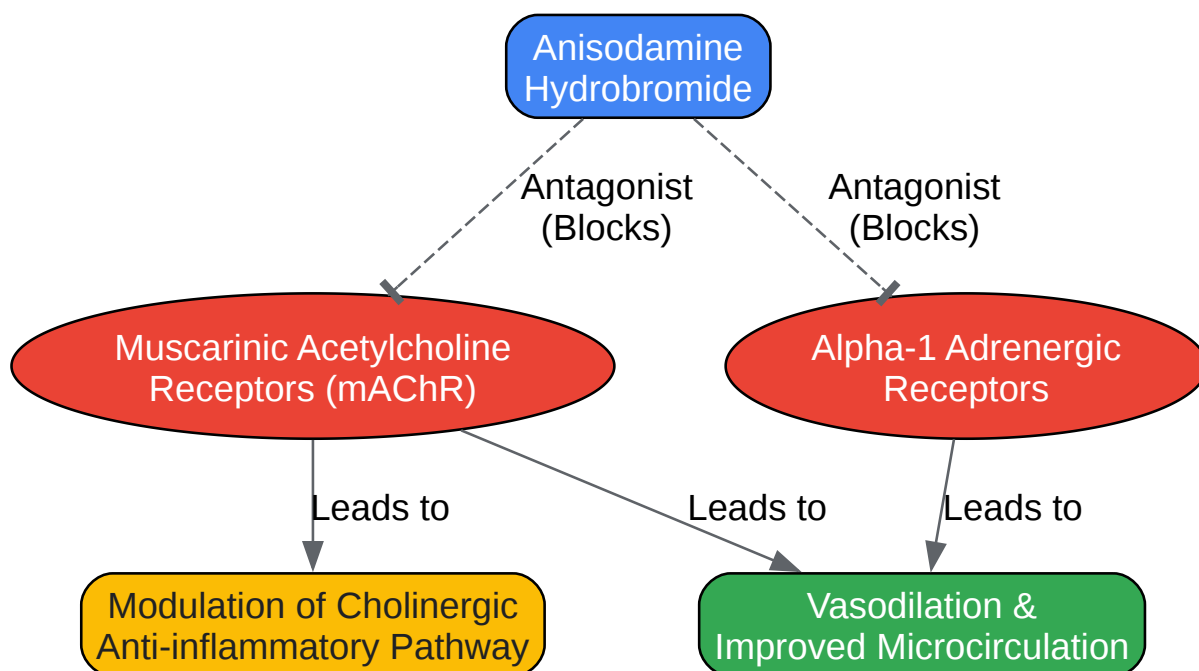
For long-term stability, the solid powder should be stored at -20°C. Prepared stock solutions, particularly in organic solvents like DMSO, should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -80°C. Aqueous working solutions should be prepared fresh for each experiment and are not recommended for long-term storage.

Section 2: Formulation and Handling Protocols

Consistent and reproducible results begin with proper formulation. These protocols provide step-by-step methodologies for preparing **Anisodamine Hydrobromide** for both in vitro and in vivo experiments.

Experimental Workflow for Solution Preparation





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